Safe Disposal of Oxyphenbutazone Monohydrate: A Procedural Guide

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Compound of Interest

Compound Name:	*Oxyphenbutazone monohydrate*
CAS No.:	*7081-38-1*
Cat. No.:	*B1203218*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. **Oxyphenbutazone monohydrate**, a non-steroidal anti-inflammatory drug, requires careful handling and disposal due to its potential health and environmental hazards. This guide provides essential, step-by-step information for its safe and compliant disposal.

Immediate Safety and Hazard Profile

Oxyphenbutazone monohydrate is classified as harmful if swallowed and may cause damage to organs through prolonged or repeated exposure.[1] It is also very toxic to aquatic life, necessitating stringent disposal procedures to prevent environmental contamination.[1]

Hazard and Precautionary Data Summary

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Hazard Statement	Precautionary Statement	GHS Pictograms
H302: Harmful if swallowed	P264: Wash thoroughly after handling.[1]	GHS07 (Harmful), GHS08 (Health Hazard)[1]
H373: May cause damage to organs through prolonged or repeated exposure	P270: Do not eat, drink or smoke when using this product.[1]	GHS09 (Environmentally Hazardous)[1]
H400: Very toxic to aquatic life	P273: Avoid release to the environment.[1]	
P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[1]		
P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[1]		

Step-by-Step Disposal Protocol

This protocol is intended for laboratory settings and should be performed in accordance with your institution's specific safety guidelines and all applicable regulations.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety goggles, gloves, and a lab coat.

2. Waste Segregation and Collection:

- Solid Waste:
  - Collect unused or expired **oxyphenbutazone monohydrate** powder in a designated, clearly labeled hazardous waste container.

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- Do not mix with other chemical waste unless specifically permitted by your institution's waste management plan.

- Contaminated Materials:

  - Any materials that have come into contact with **oxyphenbutazone monohydrate**, such as weighing paper, contaminated gloves, or disposable labware, should be collected in a separate, labeled hazardous waste container.

3. In-Lab Deactivation (if applicable and permitted):

- For trace amounts on glassware or surfaces, decontamination may be possible. Consult your institution's chemical safety officer for approved decontamination procedures. Avoid washing down the drain to prevent environmental release.[2]

4. Waste Storage:

- Store the hazardous waste container in a designated, secure area away from incompatible materials.

- Ensure the storage area is well-ventilated.

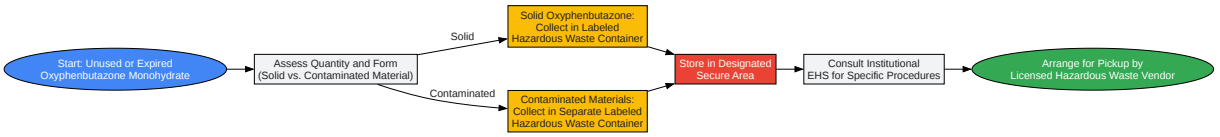
5. Disposal Vendor:

- Arrange for pickup and disposal by a licensed hazardous waste disposal company. Your institution's Environmental Health and Safety (EHS) department will have established procedures for this.

- Ensure the waste is properly manifested and transported in accordance with Department of Transportation (DOT) regulations.

Disposal Workflow

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Caption: Disposal workflow for **oxyphenbutazone monohydrate** in a laboratory setting.

Regulatory Framework

The disposal of pharmaceutical waste, including **oxyphenbutazone monohydrate**, is regulated by several agencies. In the United States, the Environmental Protection Agency (EPA) governs hazardous waste under the Resource Conservation and Recovery Act (RCRA).[3][4][5] It is crucial to determine if your waste stream is considered hazardous under RCRA guidelines. Additionally, state and local regulations may have more stringent requirements.[2][3] Always consult your institution's EHS department to ensure full compliance.

For non-laboratory settings, such as households, the FDA and DEA provide guidance on the disposal of unused medicines.[6][7] The preferred method is to use drug take-back programs.[8][9] If a take-back program is not available, the medication can be mixed with an undesirable substance (e.g., coffee grounds, cat litter), sealed in a container, and placed in the household trash.[6][7][8][9] Flushing is generally not recommended unless specifically stated on the medication's label.[6][8]

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